

# What is the chemical formula for lead subacetate

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## Compound of Interest

Compound Name: *Lead subacetate*

Cat. No.: *B075232*

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## An In-depth Technical Guide to Lead Subacetate

**Lead subacetate**, also known as basic lead acetate, is an inorganic compound with significant historical and contemporary applications in various scientific fields. This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and relevant experimental protocols for researchers, scientists, and drug development professionals.

### Chemical Formula and Synonyms

The chemical formula for **lead subacetate** can be represented in several ways, all referring to the same compound:

- $\text{Pb}_3(\text{OH})_4(\text{O}_2\text{CCH}_3)_2$ [\[1\]](#)
- $\text{C}_4\text{H}_{10}\text{O}_8\text{Pb}_3$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- $\text{Pb}(\text{C}_2\text{H}_3\text{O}_2)_2 \cdot 2\text{Pb}(\text{OH})_2$ [\[5\]](#)[\[6\]](#)
- $(\text{CH}_3\text{CO}_2)_2\text{Pb} \cdot 2\text{Pb}(\text{OH})$ [\[6\]](#)

This compound is also known by several synonyms, including:

- Basic Lead Acetate[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Subacetate of lead[\[1\]](#)
- Lead monosubacetate[\[2\]](#)[\[7\]](#)[\[8\]](#)

- Goulard's extract[1]

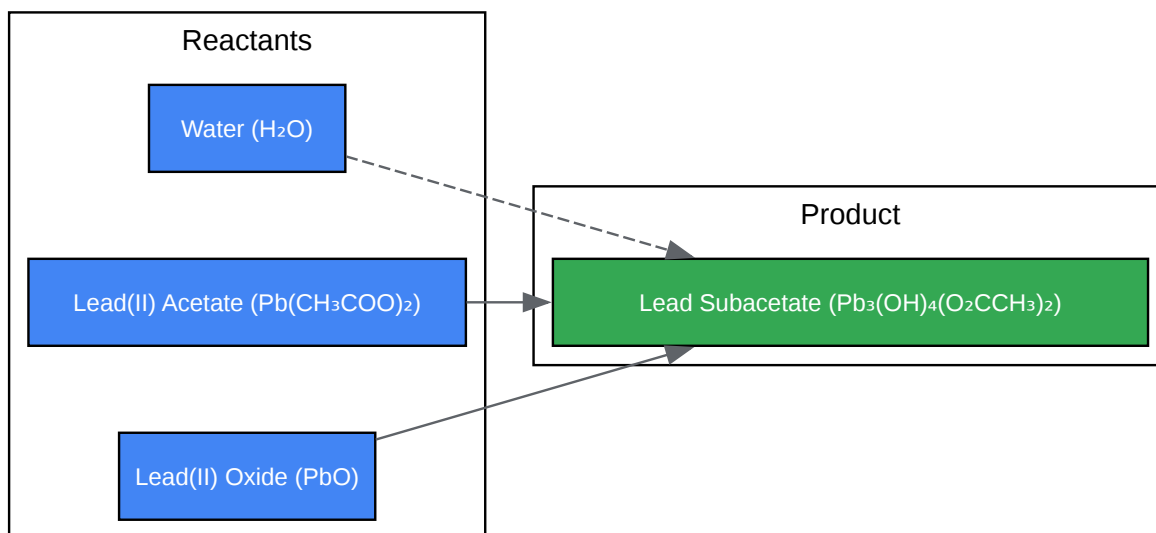
## Quantitative Data

The following table summarizes the key quantitative properties of **lead subacetate**:

Property	Value	Reference(s)
Molar Mass	807.72 g/mol	[3][5]
Appearance	White crystalline powder or dense white powder	[2][3][5][8]
Melting Point	75 °C	[8]
Boiling Point	Decomposes at 200 °C	[8]
Solubility in Water	Soluble, forms an alkaline solution	[2][8]
CAS Number	1335-32-6	[1][2][3][5]
UN Number	2291	[2]
Hazard Class	6.1 (Poison)	[4]

## Synthesis of Lead Subacetate

**Lead subacetate** can be synthesized through the reaction of lead(II) oxide with lead(II) acetate in an aqueous solution. Another method involves the reaction of lead(II) oxide with a dilute solution of acetic acid.[8]



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*Synthesis of **Lead Subacetate** from Lead(II) Oxide and Lead(II) Acetate.*

## Applications in Research and Development

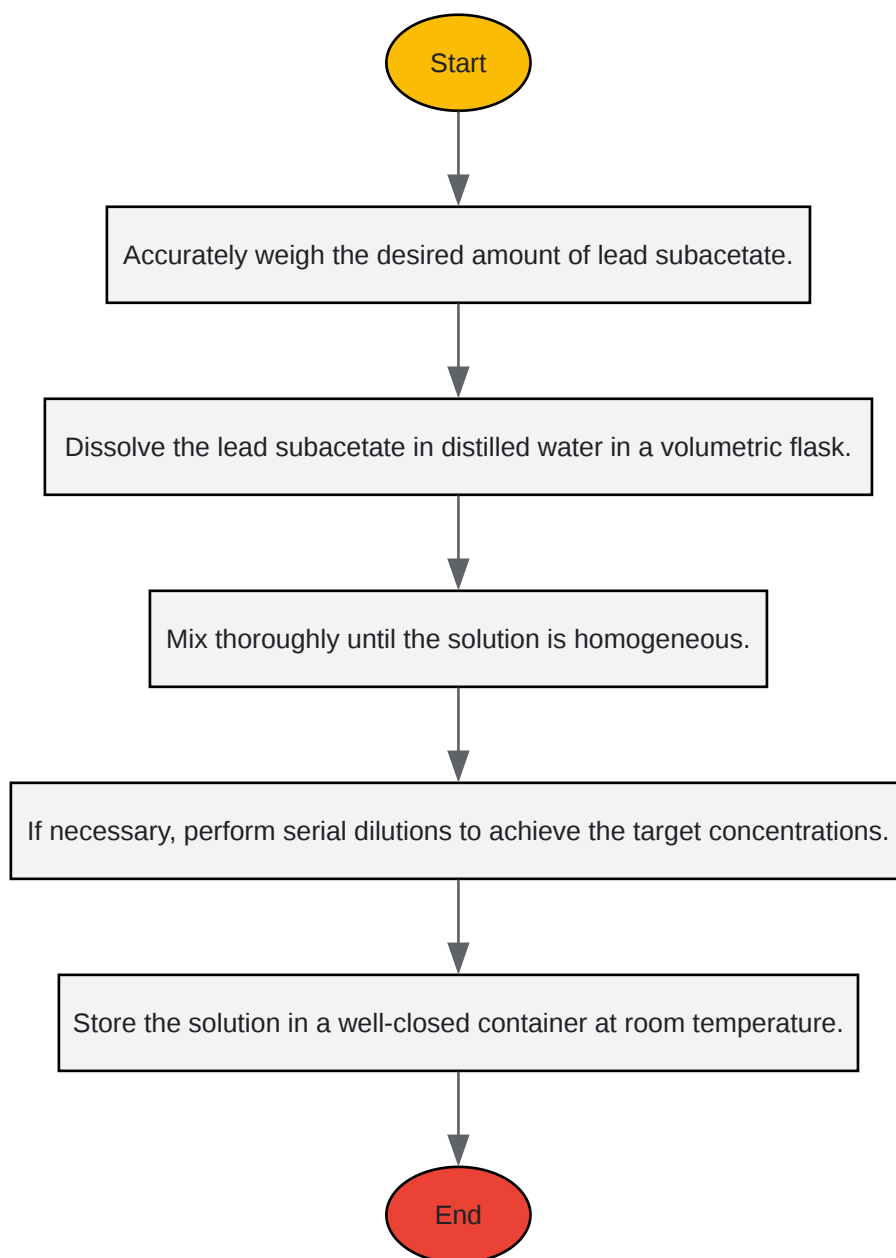
**Lead subacetate** has a range of applications in scientific research and industrial processes:

- **Analytical Chemistry:** It is utilized as a reagent for the detection and quantification of certain organic compounds, such as alkaloids and phenols.<sup>[5]</sup> It is also used in sugar analysis to clarify and decolorize solutions before polarimetry.<sup>[7][9]</sup>
- **Organic Synthesis:** This compound serves as a catalyst and a reagent in various organic reactions, including acetylation.<sup>[5]</sup>
- **Historical and Niche Uses:** Historically, it was used as an astringent in the form of Goulard's extract and as a sweetener in wines and foods, a practice now discontinued due to its toxicity.<sup>[1][10]</sup> In a laboratory setting, lead(II) acetate paper is used to detect hydrogen sulfide gas.<sup>[10]</sup> A solution of lead acetate has also been studied as a UV filter to improve the yield of vitamin D in the photochemical conversion of ergosterol.<sup>[11]</sup>

## Experimental Protocols

## Protocol 1: Preparation of a Standard Lead Acetate Solution for Toxicity Studies

This protocol outlines the preparation of a lead acetate solution for use in experimental animal studies.



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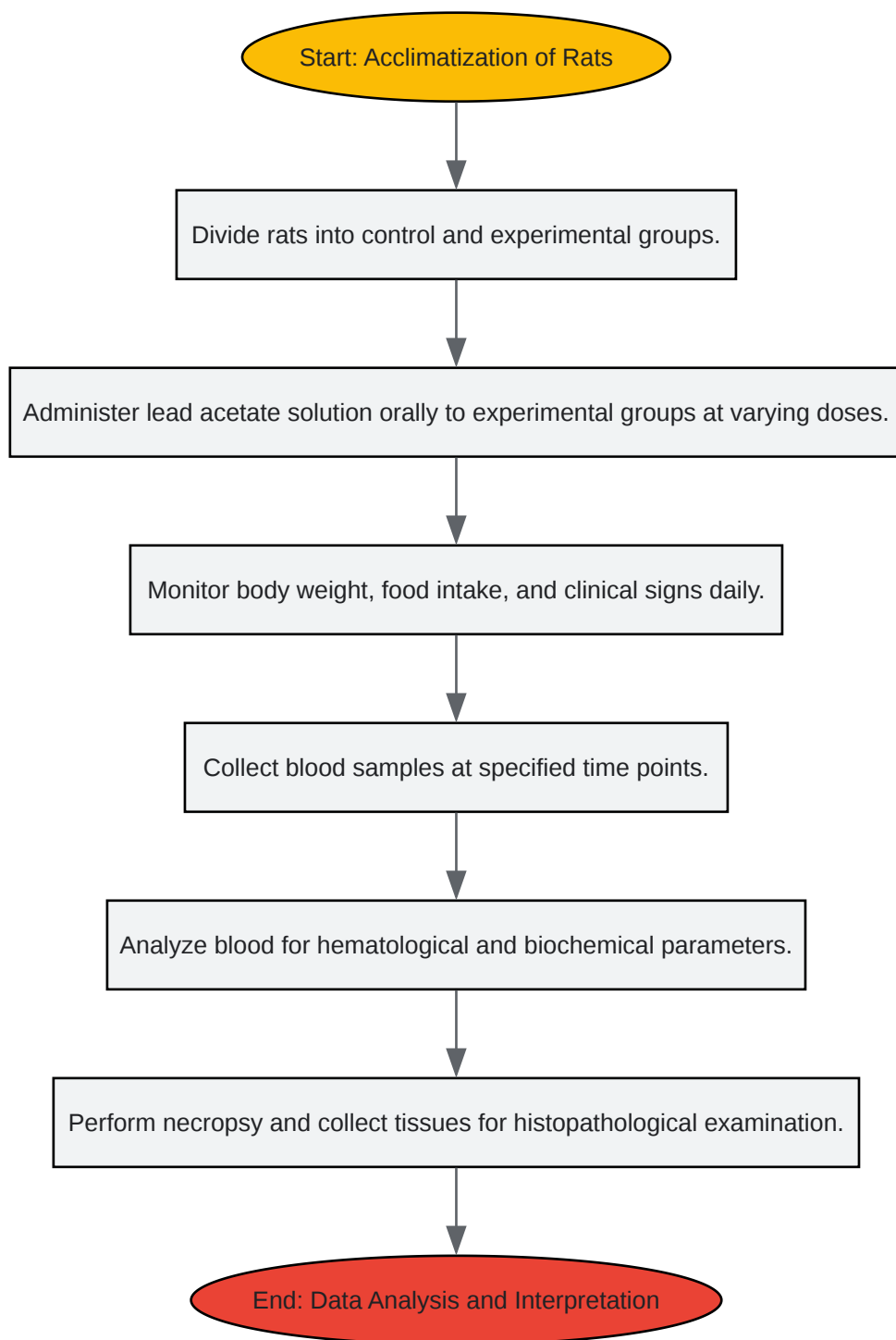
*Workflow for the preparation of lead acetate solutions for experimental use.*

#### Detailed Methodology:

- Weighing: Accurately weigh the required mass of ACS grade **lead subacetate** powder.
- Dissolving: Transfer the powder to a volumetric flask and add a portion of distilled water. Agitate the flask to dissolve the powder completely.
- Dilution: Once dissolved, dilute the solution to the final volume with distilled water.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the prepared solution in a properly labeled and sealed container at room temperature. For toxicity studies, fresh solutions should be prepared at regular intervals to ensure concentration accuracy.[\[12\]](#)

## Protocol 2: Experimental Design for a Sub-lethal Toxicity Study in Rats

This protocol describes a typical experimental setup to evaluate the toxicity of lead acetate in a rat model.[\[13\]](#)[\[14\]](#)[\[15\]](#)



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*Workflow for a typical sub-lethal toxicity study of lead acetate in rats.*

Detailed Methodology:

- **Animal Acclimatization:** Male albino rats are acclimatized to the laboratory conditions for a period before the experiment begins.
- **Grouping:** The rats are randomly divided into a control group and several experimental groups. The control group receives distilled water, while the experimental groups receive different sub-lethal doses of lead acetate.[13][14]
- **Dosing:** Lead acetate is administered orally, typically every two days, for the duration of the study (e.g., 14 weeks).[13]
- **Monitoring:** Body weight and food intake are recorded regularly. The animals are observed for any clinical signs of toxicity.
- **Sample Collection:** At the end of the experimental period, blood samples are collected for hematological and biochemical analysis.
- **Biochemical Analysis:** Plasma is analyzed for markers of liver function (ALT, AST), kidney function, and other relevant biomarkers.[13][15]
- **Necropsy and Histopathology:** After blood collection, the animals are euthanized, and major organs are collected for histopathological examination.

## Safety and Handling

**Lead subacetate** is a toxic compound and should be handled with appropriate safety precautions. It is classified as a poison and is harmful if swallowed, inhaled, or absorbed through the skin.[4][16] Exposure can lead to lead poisoning, which can affect multiple organ systems. Appropriate personal protective equipment, including gloves, lab coat, and safety goggles, should be worn when handling this chemical. All work should be conducted in a well-ventilated area or a fume hood.

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